

Personal protective equipment for handling (2-Methyl-1H-imidazol-4-yl)methanol

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Compound of Interest

Compound Name: (2-Methyl-1H-imidazol-4-yl)methanol

Cat. No.: B1354219

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This guide provides essential safety and logistical information for handling **(2-Methyl-1H-imidazol-4-yl)methanol**, tailored for researchers, scientists, and drug development professionals. It includes detailed operational procedures and disposal plans to ensure laboratory safety and regulatory compliance.

Hazard Identification and Classification

(2-Methyl-1H-imidazol-4-yl)methanol and related imidazole compounds present several potential hazards.^[1] It is classified as causing skin and serious eye irritation, and may cause respiratory irritation.^[2] It is also considered harmful if swallowed or in contact with skin.^[2]

Hazard Summary for Related Imidazole Compounds:

Hazard Classification	Category	GHS Code	Description
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed. [1]
Acute Toxicity, Dermal	Category 4	H312	Harmful in contact with skin.[1]
Skin Irritation	Category 2	H315	Causes skin irritation. [1][2]
Serious Eye Irritation	Category 2	H319	Causes serious eye irritation.[2]
Specific target organ toxicity (single exposure)	Category 3	H335	May cause respiratory irritation.[2]

This data is based on closely related benzimidazole compounds and should be used as a reference.[1]

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling this compound to minimize exposure.[3]

PPE Category	Specifications	Rationale
Eye/Face Protection	ANSI Z87.1-compliant safety goggles or a face shield.[3][4]	Protects against splashes and dust, preventing serious eye irritation.[5][6]
Hand Protection	Chemical-impermeable gloves (e.g., Nitrile rubber).[3][5]	Prevents skin contact, which can be harmful.[1] Gloves should be inspected for pinholes before use.[3]
Skin & Body Protection	A chemically compatible laboratory coat that extends to the wrists, full-length pants, and closed-toe shoes.[3]	Prevents accidental skin exposure. Contaminated clothing should be removed immediately.[3][7]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator if dust or aerosols are generated.[2][8]	Required when engineering controls cannot maintain exposure below limits or if irritation occurs.[8]

Engineering Controls and Safe Handling

Proper engineering controls are the primary line of defense in minimizing exposure.

- Ventilation: Always handle this chemical in a well-ventilated area.[7][8][9] A certified laboratory chemical fume hood is required to control emissions at the source.[3][8] Eyewash stations and safety showers must be located near the workstation.[7][8]
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.[3][6]
 - Do not breathe dust or aerosols.[7][8]
 - Wash hands thoroughly after handling and before breaks.[3][4]
 - Do not eat, drink, or smoke in the work area.[4][9]

- Keep containers tightly closed when not in use.[8][9]
- Storage:
 - Store in a cool, dry, and well-ventilated place away from direct sunlight.[3][8][9]
 - Store locked up.[2][7]
 - Keep away from incompatible materials such as strong oxidizing agents and acids.[4][8]

First Aid and Emergency Procedures

Immediate action is critical in the event of an exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[7][8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[7][8] Seek medical attention if irritation occurs.[7]
Eye Contact	Rinse cautiously with water for at least 15 minutes, holding the eyelids open.[6][8] Remove contact lenses if present and easy to do.[9] Seek immediate medical attention.[8][9]
Ingestion	Do NOT induce vomiting.[8] Rinse mouth with water.[8][9] Call a physician or poison control center immediately.[9]

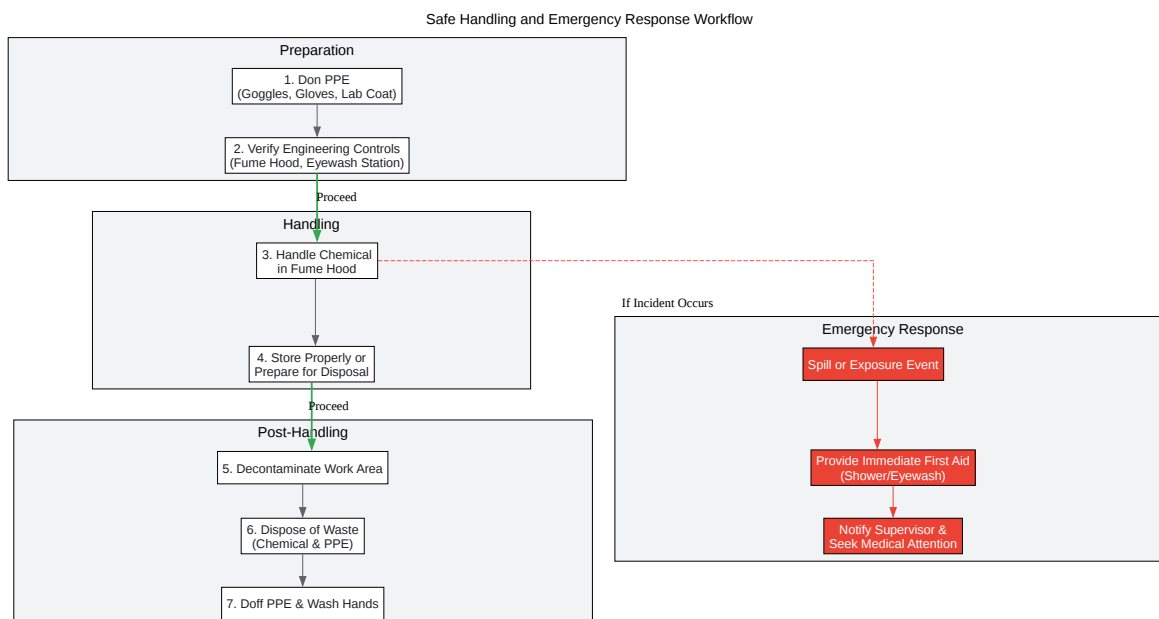
Disposal Plan

Proper disposal is crucial to prevent environmental contamination and ensure regulatory compliance.

- **Waste Segregation:** Collect waste material in a dedicated, properly labeled, and sealed container made of a compatible material.[1] The container must be clearly marked as "Hazardous Waste" with the full chemical name.[1]
- **Disposal Method:** Dispose of contents and containers in accordance with all applicable local, regional, and national regulations.[9] This should be done through an approved waste disposal plant.[2][7]
- **Container Decontamination:** Empty containers are considered hazardous waste unless properly decontaminated.[1] Triple-rinse the container, collecting the rinsate as hazardous waste.[1] Puncture the rinsed container to prevent reuse.[1]

Procedural Workflow Diagram

The following diagram outlines the standard workflow for safely handling **(2-Methyl-1H-imidazol-4-yl)methanol**.



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Caption: Workflow for handling **(2-Methyl-1H-imidazol-4-yl)methanol**.

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